

# An In-depth Technical Guide to Diosbulbin J: Chemical Structure and Properties

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## Compound of Interest

Compound Name: *Diosbulbin J*

Cat. No.: *B1151899*

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## Abstract

**Diosbulbin J** is a naturally occurring furanoid norditerpene isolated from the tubers of *Dioscorea bulbifera*. This document provides a comprehensive overview of its chemical structure, physicochemical and biological properties, and the experimental protocols for its isolation and characterization. This technical guide is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

## Chemical Structure and Physicochemical Properties

**Diosbulbin J** is a complex norditerpenoid lactone characterized by a furan ring fused to a polycyclic core. Its structure was elucidated through extensive spectroscopic analysis, including mass spectrometry and nuclear magnetic resonance.<sup>[1]</sup>

Table 1: Physicochemical Properties of **Diosbulbin J**

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>22</sub> O <sub>8</sub>	[1]
Molecular Weight	378.4 g/mol	[1]
Purity	≥98%	[1]
Physical Description	Powder	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Source	Roots of Dioscorea bulbifera	[1]

## Biological Properties

The biological activities of many diosbulbins, such as diosbulbin B and C, have been investigated, revealing potential antitumor and hepatotoxic effects.[2][3] However, specific biological data for **diosbulbin J** is not extensively documented in publicly available literature. Further research is required to fully characterize its pharmacological and toxicological profile.

## Experimental Protocols

### Isolation and Purification of Diosbulbin J

The following is a generalized workflow for the isolation and purification of **diosbulbin J** from *Dioscorea bulbifera*, based on common practices for separating furanoid norditerpenes.

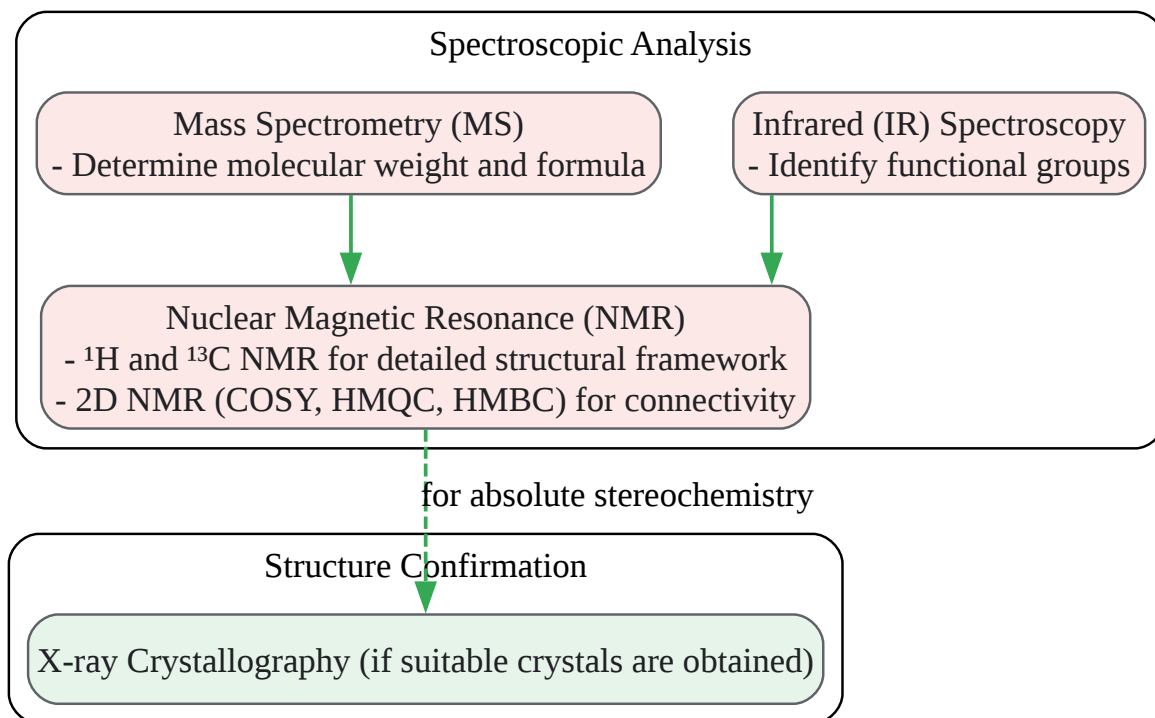


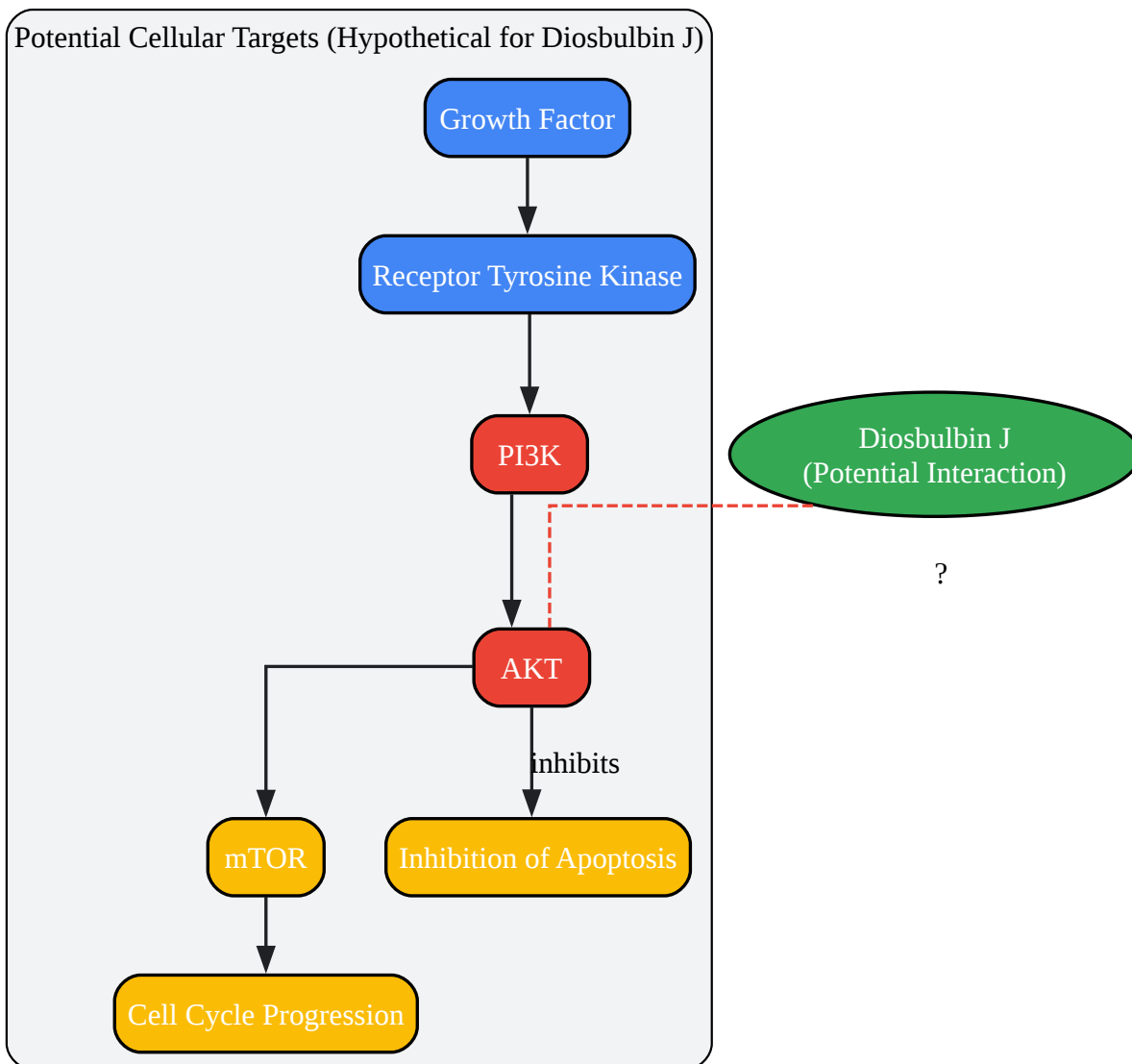
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Caption: General workflow for the isolation and purification of **Diosbulbin J**.

## Structure Elucidation

The chemical structure of **diosbulbin J** was established using a combination of spectroscopic techniques.





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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to Diosbulbin J: Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1151899#diosbulbin-j-chemical-structure-and-properties]

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